

Technical Guide: Methyl 2-methoxy-5-sulfamoylbenzoate (CAS 33045-52-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-methoxy-5-sulfamoylbenzoate

Cat. No.: B120666

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Introduction

Methyl 2-methoxy-5-sulfamoylbenzoate, with CAS number 33045-52-2, is a crucial chemical intermediate in the pharmaceutical industry.[1][2] It is most notably utilized in the synthesis of antipsychotic medications such as Sulpiride and Levosulpiride.[1] This compound is also a versatile reactant in the preparation of various other therapeutic agents, including anticoagulants, HCV NS5B polymerase inhibitors, and treatments for neurodegenerative diseases.[2] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

Physiochemical Properties

Methyl 2-methoxy-5-sulfamoylbenzoate is a white to off-white solid crystalline powder at room temperature.[3] Its key physiochemical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	33045-52-2	[4][5][6]
Molecular Formula	C ₉ H ₁₁ NO ₅ S	[4][6][7]
Molecular Weight	245.25 g/mol	[4][5][6]
IUPAC Name	methyl 2-methoxy-5-sulfamoylbenzoate	[4]
Synonyms	4-Methoxy-3-(methoxycarbonyl)benzenesulfonamide, Methyl 5-(aminosulfonyl)-2-methoxybenzoate, Methyl 5-sulfamoyl-2-methoxybenzoate	[4][5][7]
Appearance	White to off-white solid/crystalline powder	[3]
Melting Point	175-177 °C	[2][5][7][8]
Boiling Point	439.8 °C at 760 mmHg	[3]
Density	1.36 g/cm ³	[3]
Solubility	Slightly soluble in DMSO and Methanol	[3]

Synthesis of Methyl 2-methoxy-5-sulfamoylbenzoate

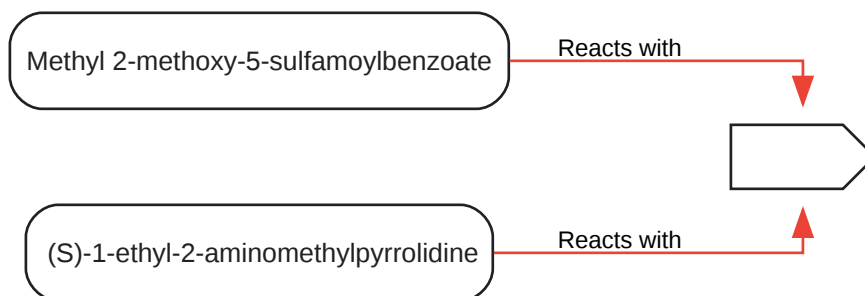
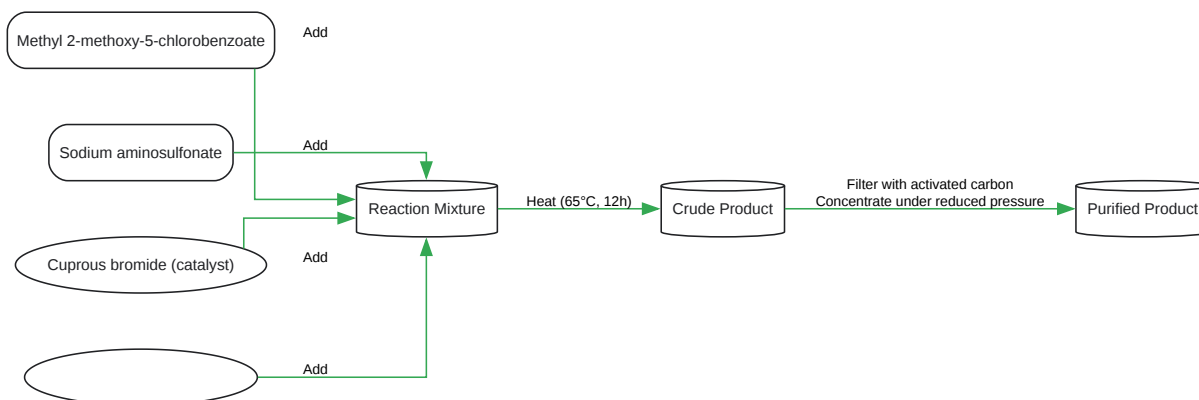
The synthesis of **Methyl 2-methoxy-5-sulfamoylbenzoate** can be achieved through various routes. A traditional method involves the multi-step process of methylation, chlorosulfonation, amination, and esterification starting from salicylic acid.[1] However, this method is often associated with lengthy procedures and significant waste generation.[1]

A more efficient and environmentally friendly approach has been developed, which is detailed below.

Modern Synthetic Route: Experimental Protocol

This novel synthesis method utilizes methyl 2-methoxy-5-chlorobenzoate as a starting material.

Reaction Scheme:



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- To cite this document: BenchChem. [Technical Guide: Methyl 2-methoxy-5-sulfamoylbenzoate (CAS 33045-52-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120666#methyl-2-methoxy-5-sulfamoylbenzoate-cas-33045-52-2]

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